

What are the physical and chemical properties of Lithium trimethylsilanolate?

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Compound of Interest

Compound Name: *Lithium trimethylsilanolate*

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Lithium Trimethylsilanolate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **Lithium trimethylsilanolate** (LiTMSO), a versatile organosilicon compound. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development and materials science, offering detailed information on its characteristics, synthesis, and handling.

Core Physical and Chemical Properties

Lithium trimethylsilanolate, with the chemical formula $(\text{CH}_3)_3\text{SiOLi}$, is a lithium salt of trimethylsilanol. It is a white to off-white or pale yellow to light orange solid that is highly valued in organic synthesis and polymer chemistry for its roles as a strong base and a nucleophile.^[1]^[2]^[3]

Physical Properties

The physical characteristics of **Lithium trimethylsilanolate** are summarized in the table below. It is important to note that as an air- and moisture-sensitive compound, the determination of these properties requires specialized techniques.

Property	Value	Source(s)
Molecular Formula	C ₃ H ₉ LiOSi	[3][4]
Molecular Weight	96.13 g/mol	[3][4]
Appearance	White to off-white solid; Pale yellow to light orange powder	[1][2][3]
Melting Point	Softens above 140 °C; does not exhibit a sharp melting point	[1]
Boiling Point	40 °C	[5]
Sublimation	180 °C at 1 mmHg	[1]
Density	Not available	
Solubility	Soluble in inert organic solvents such as hexane and ether.	[5]

Chemical Properties

Lithium trimethylsilanolate's utility stems from its distinct chemical reactivity. It is a moderately strong base and a potent nucleophile.

Property	Description	Source(s)
Stability	Stable under an inert atmosphere (e.g., nitrogen or argon) in sealed containers. Decomposes slowly in moist air and rapidly in contact with water.	[5]
Reactivity	Reacts violently with water and moisture. Incompatible with acids, alcohols, carbon dioxide, esters, halogens, and ketones.	[1]
Basicity	Acts as a strong base, capable of deprotonating alcohols and other acidic compounds.	[1]
Nucleophilicity	The trimethylsilanolate anion is a strong nucleophile, participating in substitution reactions to introduce trimethylsilyl groups.	[1]

Experimental Protocols

Due to the air- and moisture-sensitive nature of **Lithium trimethylsilanolate**, all manipulations and property determinations must be carried out under an inert atmosphere using appropriate techniques, such as a glovebox or Schlenk line.

Synthesis of Lithium Trimethylsilanolate

A common and scalable method for the synthesis of **Lithium trimethylsilanolate** involves the reaction of hexamethyldisiloxane with lithium hydroxide monohydrate.

Materials:

- Hexamethyldisiloxane ((CH₃)₃SiOSi(CH₃)₃)

- Lithium hydroxide monohydrate ($\text{LiOH}\cdot\text{H}_2\text{O}$)
- Anhydrous ethanol
- Cyclohexane
- Nitrogen gas (high purity)

Equipment:

- Three-necked round-bottom flask
- Reflux condenser
- Mechanical stirrer
- Heating mantle
- Schlenk line or glovebox for inert atmosphere operations
- Filtration apparatus (e.g., Schlenk filter)

Procedure:

- Assemble the reaction apparatus (three-necked flask, reflux condenser, and mechanical stirrer) and dry it thoroughly in an oven.
- Cool the apparatus under a stream of dry nitrogen.
- In the flask, combine lithium hydroxide monohydrate, hexamethyldisiloxane, anhydrous ethanol, and cyclohexane. A typical molar ratio is 1:1 for $\text{LiOH}\cdot\text{H}_2\text{O}$ to $(\text{CH}_3)_3\text{SiOSi}(\text{CH}_3)_3$.
- With vigorous stirring, heat the reaction mixture to reflux under a positive pressure of nitrogen.
- Maintain the reflux for 24 to 48 hours.
- After the reaction is complete, cool the mixture to room temperature.

- Filter the solid product under an inert atmosphere.
- Wash the collected solid with a dry, non-reactive solvent like hexane to remove any unreacted starting materials.
- Dry the product under vacuum to obtain pure **Lithium trimethylsilanolate**.

Determination of Melting Point (General Procedure for Air-Sensitive Solids)

Equipment:

- Melting point apparatus
- Capillary tubes
- Glovebox or Schlenk line

Procedure:

- Inside a glovebox, finely grind a small amount of the **Lithium trimethylsilanolate** sample.
- Pack the dry powder into a capillary tube to a height of 2-3 mm.
- Seal the open end of the capillary tube using a flame (this should be done carefully outside the glovebox if the sample is sufficiently sealed).
- Place the sealed capillary tube into the heating block of the melting point apparatus.
- Heat the block rapidly to about 20 °C below the expected softening point.
- Then, decrease the heating rate to 1-2 °C per minute.
- Observe the sample carefully. Record the temperature at which the solid begins to soften and the temperature at which it becomes a liquid. For **Lithium trimethylsilanolate**, a distinct melting point may not be observed, but rather a temperature range over which it softens and melts.^[1]

Anionic Polymerization of Methyl Methacrylate (MMA) using Lithium Trimethylsilanolate

Lithium trimethylsilanolate can be used as an initiator for the anionic polymerization of monomers like methyl methacrylate (MMA), allowing for control over the polymer's tacticity.^[1]
^[6]

Materials:

- **Lithium trimethylsilanolate** (initiator)
- Methyl methacrylate (MMA, freshly distilled and purified)
- Anhydrous tetrahydrofuran (THF, as solvent)
- Methanol (for termination)

Equipment:

- Schlenk flask
- Syringes and needles (oven-dried)
- Low-temperature bath (e.g., dry ice/acetone)
- Magnetic stirrer

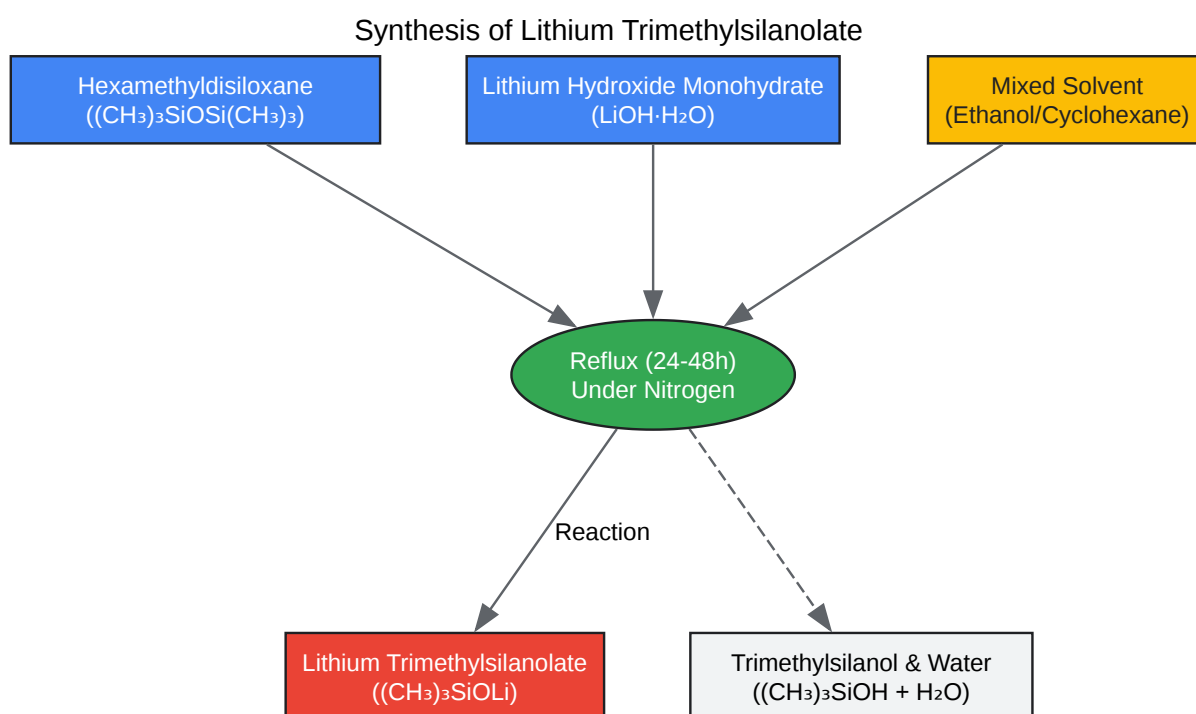
Procedure:

- Set up a Schlenk flask equipped with a magnetic stir bar under a nitrogen atmosphere.
- Cool the flask to the desired reaction temperature (e.g., -78 °C) using a low-temperature bath.
- Inject the anhydrous THF into the flask via a syringe.
- Add the desired amount of **Lithium trimethylsilanolate** solution in THF to the flask.

- Slowly add the purified MMA monomer to the stirred initiator solution.
- Allow the polymerization to proceed for the desired time.
- Terminate the polymerization by adding a quenching agent, such as methanol.
- Precipitate the polymer by pouring the reaction mixture into a large volume of a non-solvent (e.g., methanol or hexane).
- Collect the polymer by filtration and dry it under vacuum.

Visualizations

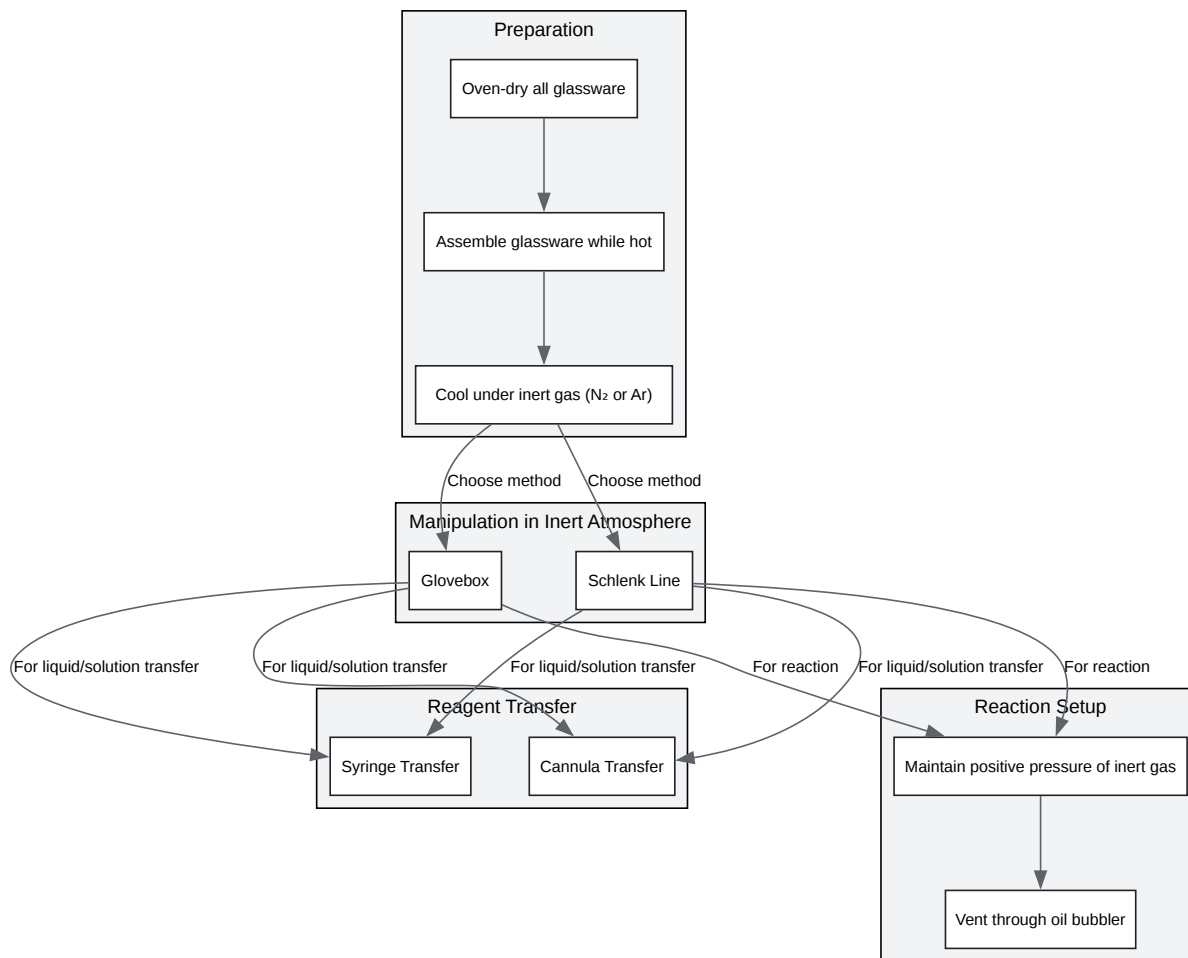
The following diagrams illustrate key processes related to **Lithium trimethylsilanolate**.



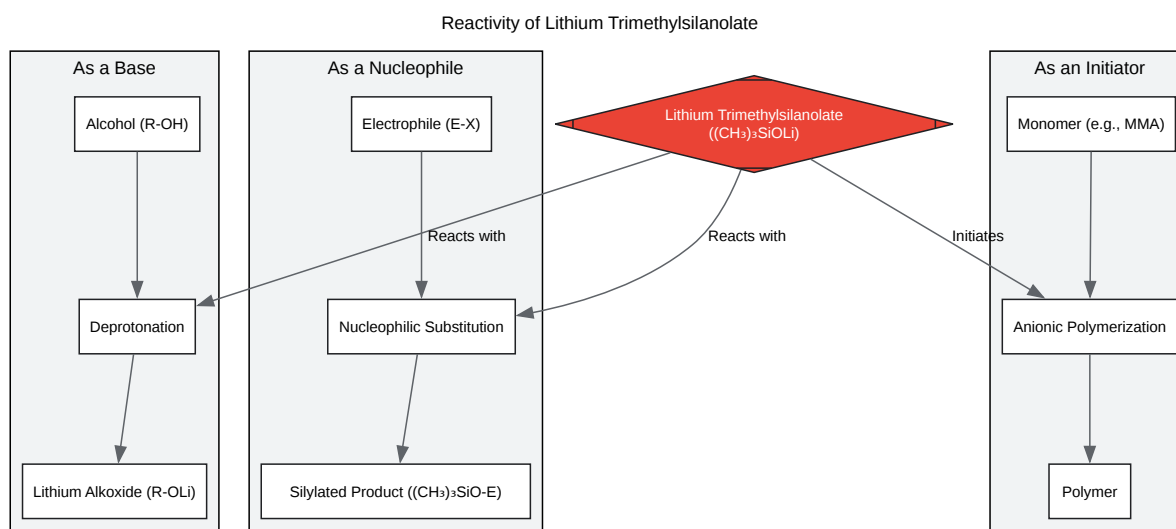
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Caption: Synthesis of **Lithium Trimethylsilanolate** from Hexamethyldisiloxane and Lithium Hydroxide.

General Workflow for Handling Air-Sensitive Compounds

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Caption: General workflow for handling air-sensitive compounds like **Lithium Trimethylsilanolate**.



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Caption: Key reactivity pathways of **Lithium Trimethylsilanolate**.

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